

# Improving fit between simulated and measured labeling data in 13C-MFA

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## Compound of Interest

Compound Name: (S)-3-Phosphoglyceric acid-  
13C3sodium

Cat. No.: B15587370

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## 13C-MFA Technical Support Center: Improving Data Fit

Welcome to the technical support center for 13C-Metabolic Flux Analysis (13C-MFA). This resource is designed for researchers, scientists, and drug development professionals to provide troubleshooting guidance and answer frequently asked questions related to improving the fit between simulated and measured labeling data in 13C-MFA experiments.

### Troubleshooting Guides

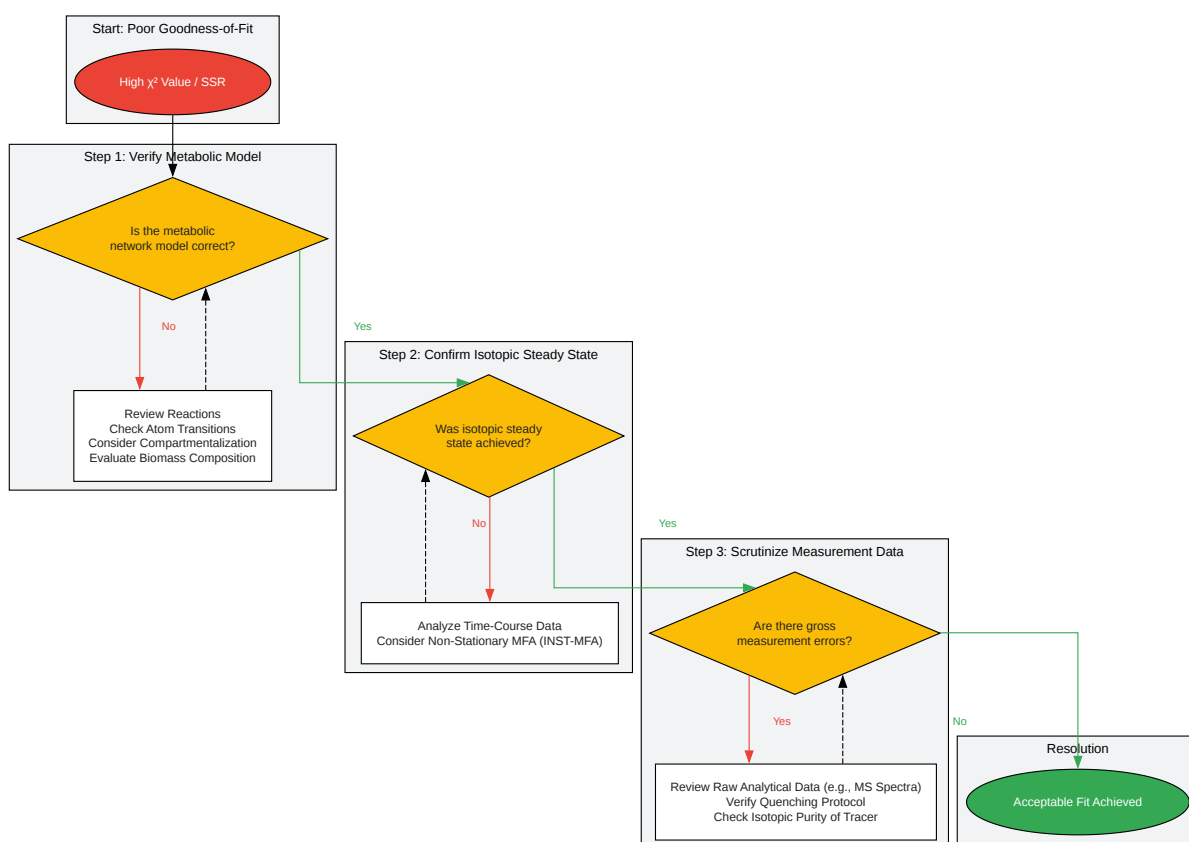
This section provides solutions to common problems you might encounter during your 13C-MFA experiments, focusing on diagnosing and resolving poor goodness-of-fit.

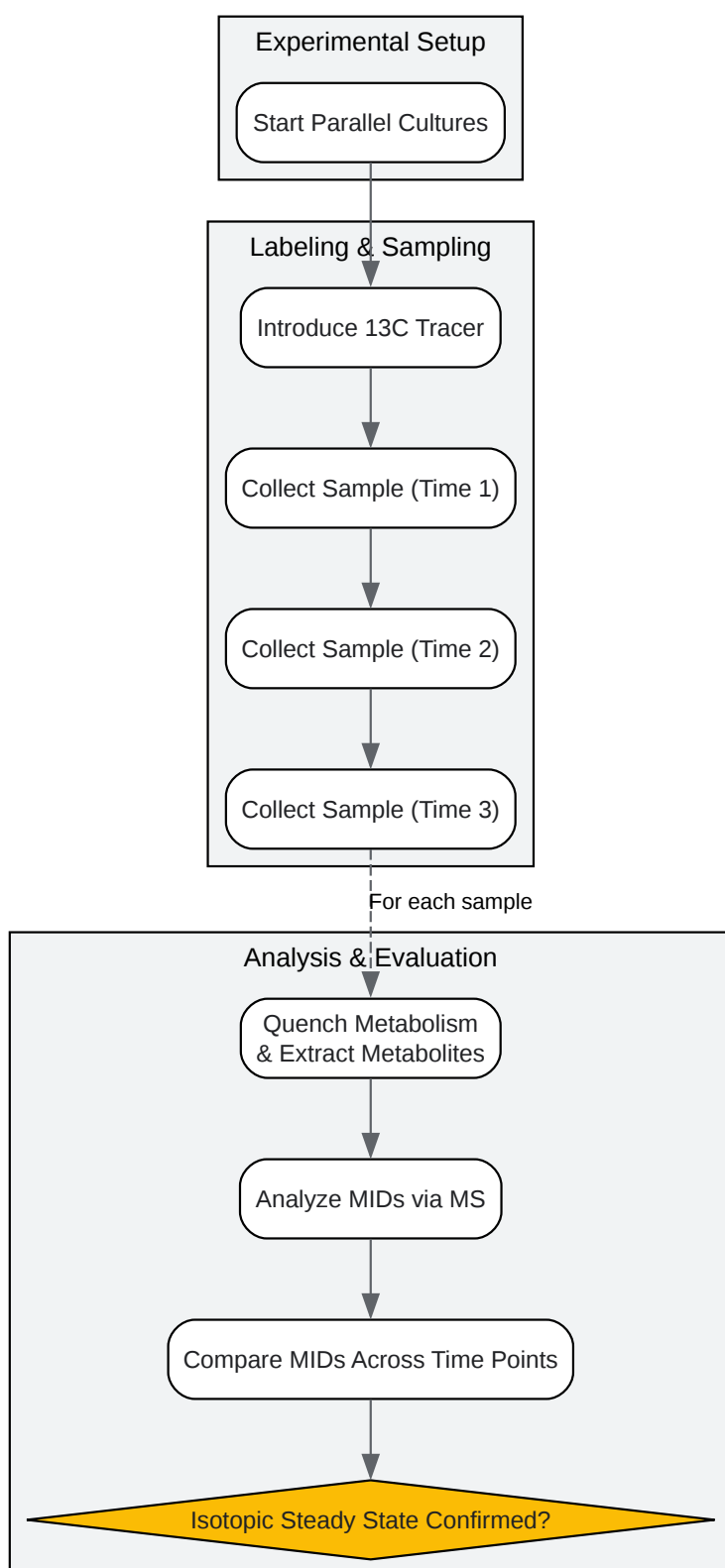
### Issue 1: Poor Goodness-of-Fit Between Simulated and Measured Labeling Data

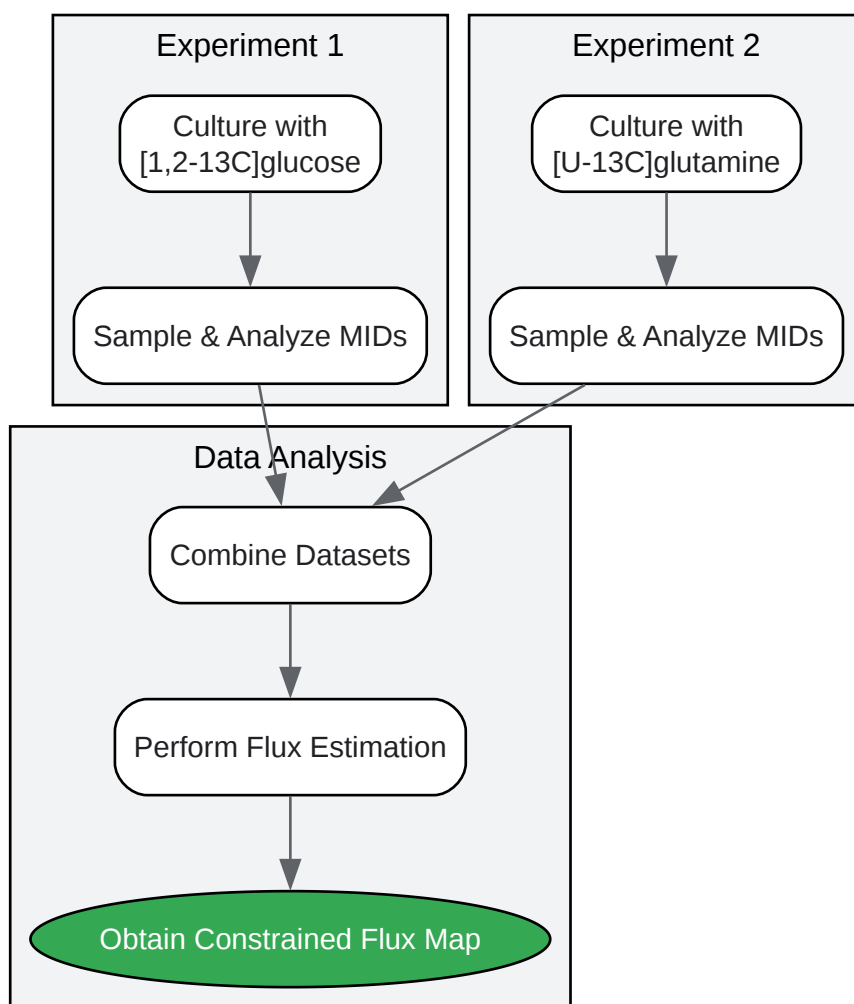
A high chi-square ( $\chi^2$ ) value or a large sum of squared residuals (SSR) indicates a significant discrepancy between your metabolic model's predictions and your experimental data.<sup>[1]</sup> Achieving a good fit is essential for the reliability of your estimated metabolic fluxes.<sup>[2]</sup>

Troubleshooting Workflow

The following diagram outlines a systematic approach to diagnosing the cause of a poor model fit.







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## References

- 1. benchchem.com [benchchem.com]
- 2. benchchem.com [benchchem.com]
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